

Technical Characterization & Process Engineering: Tazobactam Diphenylmethyl Ester

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Tazobactam Diphenylmethyl Ester

CAS No.: 89789-07-1

Cat. No.: B1631298

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CAS 89789-07-1 | Benzhydryl (2S,3S,5R)-3-((1H-1,2,3-triazol-1-yl)methyl)-3-methyl-7-oxo-4-thia-1-azabicyclo[3.2.0]heptane-2-carboxylate 4,4-dioxide^[1]

Executive Summary

Tazobactam Diphenylmethyl Ester (Tazobactam Benzhydryl Ester) is the penultimate intermediate in the synthesis of Tazobactam Sodium, a potent

-lactamase inhibitor. Its isolation purity determines the downstream quality of the final API. This guide details the physicochemical properties, specifically melting point and density, and correlates them with process engineering parameters for researchers and scale-up chemists.

Physicochemical Profile

The diphenylmethyl ester moiety serves as a lipophilic protecting group, stabilizing the C-2 carboxylic acid during the aggressive oxidation and nucleophilic substitution steps required to construct the sulfone and triazole moieties.

Core Properties Table

Property	Value / Range	Context & Validation
Melting Point (High Purity)	201 – 203°C	Indicates anhydrous, crystalline form (purity >99.5%) [1].
Melting Point (Tech Grade)	192 – 195°C	Often indicates residual solvent (solvate formation) or trace monoxide impurity.
Density (Predicted)	1.47 ± 0.1 g/cm ³	Calculated based on skeletal structure.
Bulk Density (Tapped)	0.45 – 0.60 g/cm ³	Typical for the micronized powder; critical for reactor loading calculations.
Molecular Formula	C ₂₃ H ₂₂ N ₄ O ₅ S	MW: 466.51 g/mol
Appearance	White to off-white crystalline powder	Yellowing indicates thermal degradation or oxide impurities.
Solubility	DCM, DMSO, Ethyl Acetate	Insoluble in water; sparingly soluble in alcohols.

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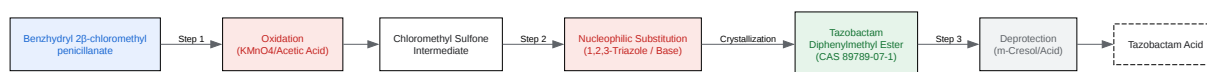
Technical Insight: The melting point is a "hard" quality attribute. A depression below 195°C typically signals the presence of the sulfoxide intermediate (incomplete oxidation) or ring-opened degradation products formed during the triazole insertion.

Synthesis & Isolation Logic

To understand the melting point variability, one must analyze the synthesis pathway. The modern industrial route avoids the hazardous azide chemistry (using sodium azide and acetylene) in favor of a direct nucleophilic substitution using 1,2,3-triazole.[2]

The "Double Oxidation" Pathway

The highest purity ester is achieved via the oxidation of the chloromethyl penam precursor followed by triazole substitution.



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Figure 1: High-fidelity synthesis pathway emphasizing the sulfone formation prior to triazole insertion to minimize steric byproducts.

Protocol: Crystallization for MP Optimization

The melting point of 201-203°C is achieved only through controlled crystallization.

- Dissolution: Dissolve crude ester in Dichloromethane (DCM).
- Washing: Wash with saturated NaHCO_3 to remove unreacted triazole (acidic proton).
- Solvent Swap: Distill off DCM while adding Isopropyl Alcohol (IPA) or Ethyl Acetate.
- Nucleation: Cool to 0-5°C. The ester crystallizes as a dense white solid.
- Drying: Vacuum dry at 45°C. Note: Temperatures >50°C during drying can cause surface amorphization, lowering the apparent MP.

Critical Process Parameters (CPP)

Density Considerations in Scale-Up

While the skeletal density is ~1.47 g/cm³, the bulk density is the operational parameter.

- Reactor Volume: The ester is voluminous. A 100kg batch may require a 1000L reactor if the crystallization yields a "fluffy" polymorph (low bulk density).

- Filtration: High-density crystals (grown slowly from Ethyl Acetate) filter 3x faster than rapid precipitates from Acetone/Water.

Impurity Profiling via Melting Point

Observed MP	Diagnosis	Corrective Action
201 - 203°C	Target Specification	Proceed to deprotection.
195 - 198°C	Trace Solvent/Moisture	Extended vacuum drying; check LOD (Loss on Drying).
< 190°C	Structural Impurity	Likely contains de-methylated byproducts or sulfoxide. Recrystallize from DCM/IPA.

Analytical Validation (Self-Validating System)

To ensure the material meets the "Researchers & Scientists" standard, rely on this orthogonal testing protocol:

- HPLC Purity: >99.0% (Area normalization).
 - Column: C18 (e.g., Agilent Zorbax), 150mm x 4.6mm.
 - Mobile Phase: Phosphate Buffer (pH 3.0) : Acetonitrile (Gradient).
- DSC (Differential Scanning Calorimetry):
 - Run at 10°C/min.
 - Look for a sharp endotherm onset at 201°C. A broad peak suggests a mixture of polymorphs.
- IR Spectroscopy:
 - Carbonyl stretch (β -lactam): $\sim 1790\text{-}1800\text{ cm}^{-1}$.
 - Sulfone stretches: $\sim 1320\text{ cm}^{-1}$ and 1140 cm^{-1} .

Deprotection: The Final Step

The diphenylmethyl group is cleaved to yield the active drug.

- Reagent: m-Cresol is the preferred scavenger for the benzhydryl cation.
- Mechanism: Acid-catalyzed solvolysis.
- Yield Impact: Purity of the ester (defined by MP) directly correlates to the color and yield of the final Tazobactam acid. Impure ester leads to a "red/brown" final product requiring expensive resin purification.

References

- Patent CN102643292B: Tazobactam synthesis method. (Describes the high-purity isolation of the sulfone ester with MP 201-203°C).
- PubChem Database: **Tazobactam Diphenylmethyl Ester** (Compound Summary). (Provides predicted density and structural identifiers).
- Scholars Research Library: An improved synthesis of Tazobactam and its related impurities. (Der Pharmacia Lettre, 2012, 4 (2):674-682).[1] (Details the impurity profile and isolation logic).
- ChemicalBook: CAS 89789-07-1 Physical Properties. (Aggregated vendor data for industrial grades).

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Sources

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